

# Field Application Techniques for Ipflufenoquin in Agriculture: Application Notes and Protocols

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## Compound of Interest

Compound Name: 6,8-Difluoro-2-methylquinolin-4-ol

Cat. No.: B1331469

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## Introduction

Ipflufenoquin is a novel fungicide belonging to the quinoline class of chemicals. Its mode of action is the inhibition of dihydroorotate dehydrogenase (DHODH), a key enzyme in the de novo pyrimidine biosynthesis pathway. This unique mechanism of action (FRAC Group 52) makes it a valuable tool for managing fungal pathogens, particularly those that have developed resistance to other fungicide classes. This document provides detailed application notes and protocols for the field use of ipflufenoquin in key agricultural systems.

## Data Presentation

### Table 1: Efficacy of Ipflufenoquin Against Key Fungal Pathogens

Crop	Target Pathogen	Common Name	Application Rate	Efficacy	Reference
Strawberry	Botrytis cinerea	Grey Mould	12.5 to 200 mg L <sup>-1</sup>	87%–98% growth inhibition	<a href="#">[1]</a>
Apple	Venturia inaequalis	Apple Scab	Not specified in trials	Exerted curative effects	<a href="#">[2]</a>
Pome Fruit	Venturia inaequalis	Apple Scab	15 mL/100 L	Equivalent to or better than commercial standards	<a href="#">[3]</a>
Almonds	Brown rot blossom blight, shot hole, anthracnose, scab, Alternaria leaf spot	Various	0.065 lb ai/A	Proposed labeling	
Pome Fruit	Scab and powdery mildew	Various	0.04 lb ai/A	Proposed labeling	

**Table 2: Recommended Application Parameters for Ipflufenquin**

Crop	Target Disease	Application Rate	Application Method	Maximum Applications per Season	Re-application Interval	Restricted Entry Interval (REI)
Strawberries	Grey Mould (Botrytis cinerea)	25 mL/100 L (max 1,200 L/ha) or 250 mL/ha (500-1000 L/ha)	Boom sprayer, directed vertical sprayer, handheld sprayer	3	7-10 days	4 hours
Pome Fruit (Apples, Pears)	Apple Scab (Venturia inaequalis), Powdery Mildew	0.04 lb ai/A	Aerial, airblast, ground, chemigation, handheld	Not specified	Not specified	4 hours
Almonds	Brown rot blossom blight, shot hole, anthracnose, scab, Alternaria leaf spot	0.065 lb ai/A	Aerial, airblast, ground, chemigation, handheld	Not specified	Not specified	4 hours

## Experimental Protocols

### Protocol 1: Field Efficacy Trial of Ipflufenquin for the Control of Grey Mould (Botrytis cinerea) in Strawberries

1. Objective: To evaluate the efficacy of ipflufenquin in controlling grey mould on strawberries under field conditions.

2. Experimental Design:

- Design: Randomized Complete Block Design (RCBD).
- Replicates: 4.
- Plot Size: 5m x 1.5m, with a 1m buffer between plots to minimize spray drift.
- Treatments:
  - Untreated Control.
  - Ipflufenquin at 250 mL/ha.
  - Standard commercial fungicide (e.g., fenhexamid) at the recommended label rate (Reference).

### 3. Materials and Equipment:

- Strawberry plants (a susceptible cultivar).
- Ipflufenquin formulation.
- Reference fungicide.
- Calibrated backpack sprayer with a boom and appropriate nozzles to ensure uniform coverage.
- Personal Protective Equipment (PPE): long-sleeved shirt, long pants, shoes plus socks, chemical-resistant gloves.
- Plot marking stakes and tape.
- Data collection sheets or electronic device.

### 4. Procedure:

- Site Selection and Preparation: Choose a field with a history of grey mould. Prepare the field according to standard local practices for strawberry cultivation.
- Plot Establishment: Mark out the plots according to the experimental design.
- Application Timing: Apply the first treatment at 10% bloom. Subsequent applications should be made at 7-10 day intervals, for a total of 3 applications.
- Sprayer Calibration: Calibrate the sprayer to deliver a spray volume of 500-1000 L/ha.
- Application: On the day of application, mix the required amount of fungicide with water in the sprayer tank. Apply the treatments to the designated plots, ensuring thorough coverage of the foliage and flowers.
- Data Collection:
  - Disease Incidence: At 7 days after the final application, randomly select 50 marketable-sized fruit per plot and record the number of fruit with grey mould symptoms.
  - Disease Severity: For the infected fruit, assess the percentage of the fruit surface covered by mould using a 0-5 scale (0 = no infection, 1 = 1-10%, 2 = 11-25%, 3 = 26-50%, 4 = 51-75%,

5 = >75%).

- Phytotoxicity: Visually assess each plot for any signs of phytotoxicity (e.g., leaf burn, stunting) at 3 and 7 days after each application.
- Yield: Harvest all marketable fruit from the central 3m of each plot and record the total weight.

#### 5. Data Analysis:

- Analyze disease incidence, severity, and yield data using Analysis of Variance (ANOVA) appropriate for an RCBD.
- Use a mean separation test (e.g., Tukey's HSD) to compare treatment means.
- Calculate the percentage of disease control for each treatment relative to the untreated control.

## Protocol 2: Field Efficacy Trial of Ipflufenquin for the Control of Apple Scab (*Venturia inaequalis*) in Apples

1. Objective: To evaluate the curative efficacy of ipflufenquin against apple scab.

#### 2. Experimental Design:

- Design: Randomized Complete Block Design (RCBD).
- Replicates: 4 blocks, with single-tree plots.
- Plot Size: One apple tree per plot, with at least one buffer tree between treated trees.
- Treatments:
  - Untreated Control.
  - Ipflufenquin at 0.04 lb ai/A.
  - Standard curative fungicide (e.g., myclobutanil) at the recommended label rate (Reference).

#### 3. Materials and Equipment:

- Mature apple trees (a scab-susceptible cultivar).
- Ipflufenquin formulation.
- Reference fungicide.
- Calibrated airblast sprayer or handheld sprayer for single-tree applications.
- PPE as specified in Protocol 1.
- Data collection materials.

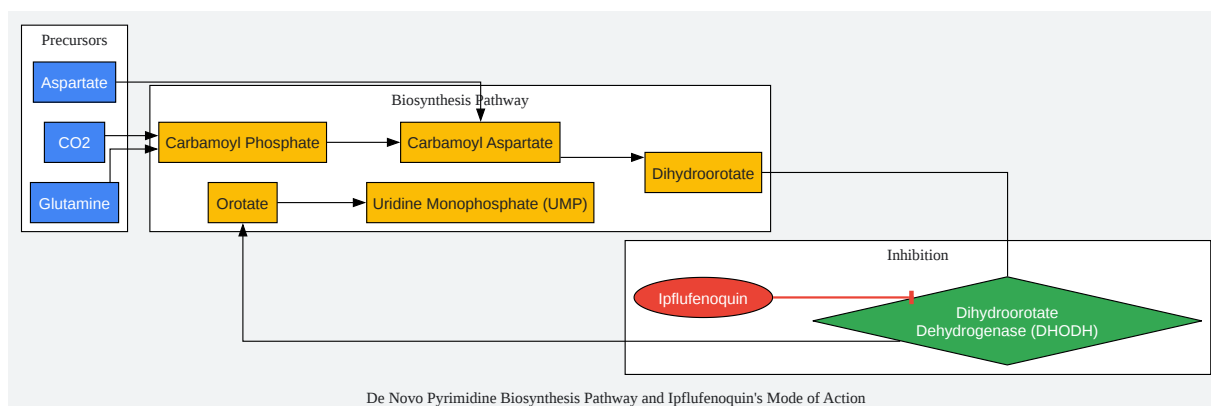
#### 4. Procedure:

- **Site Selection:** Select an orchard with a known history of apple scab.
- **Application Timing:** Monitor for primary infection periods (ascospores release during wetting events). Apply treatments curatively, within 72 hours after the start of an infection period. Applications should begin at the green tip stage and continue as needed based on infection period monitoring.
- **Sprayer Calibration:** Calibrate the sprayer to ensure thorough coverage of the entire tree canopy.
- **Application:** Prepare the spray solution and apply to the designated trees.
- **Data Collection:**
- **Disease Incidence and Severity on Leaves:** 14 days after the final application, randomly select 20 terminal shoots per tree and assess the incidence and severity of scab on the five youngest unfolded leaves.
- **Disease Incidence and Severity on Fruit:** At harvest, randomly select 100 fruit per tree and assess the incidence and severity of scab lesions.
- **Phytotoxicity:** Visually inspect trees for any adverse effects after each application.

#### 5. Data Analysis:

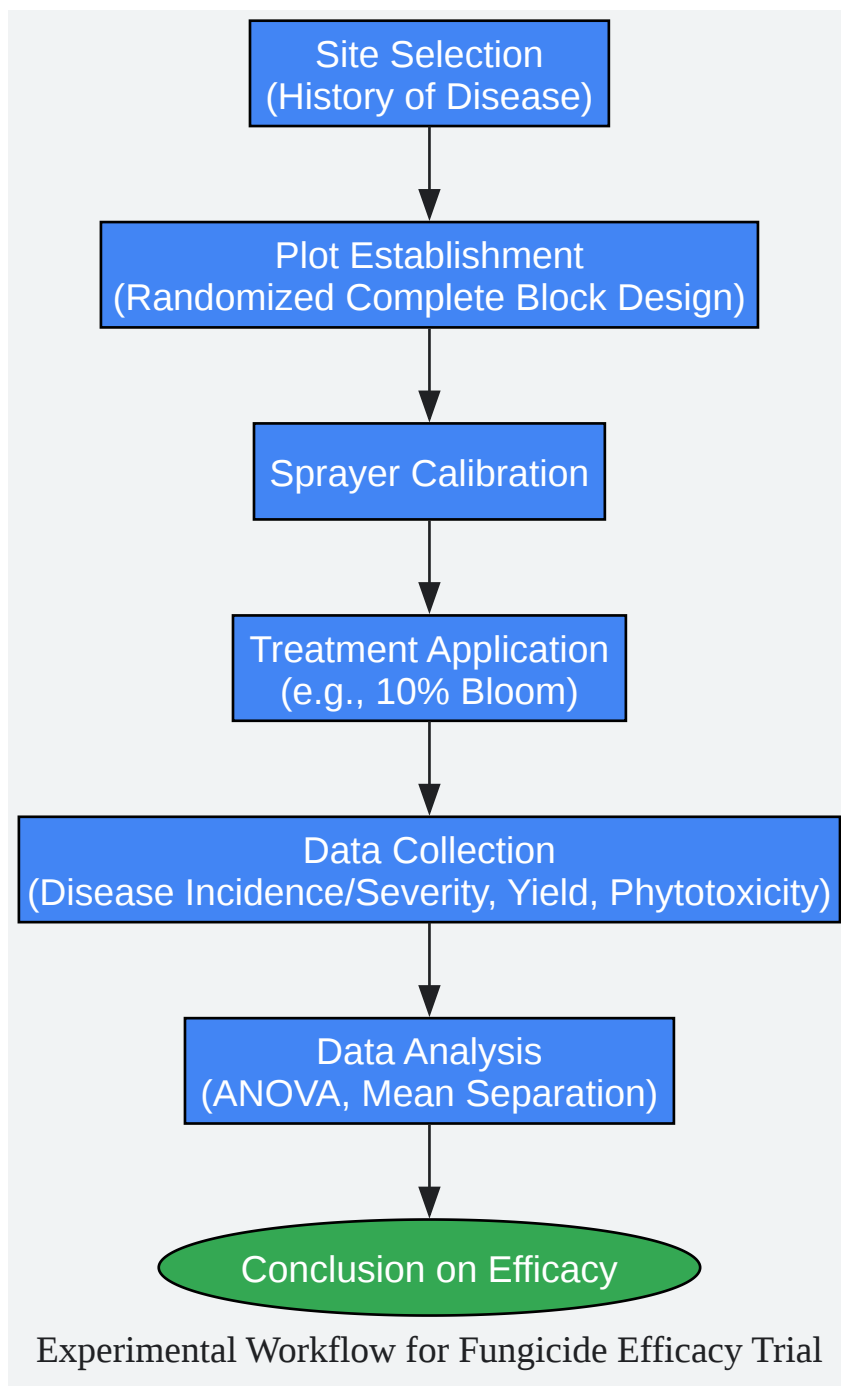
- Analyze the data using ANOVA and a mean separation test as described in Protocol 1.

## Signaling Pathways and Experimental Workflows



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Caption: Ipflufenoquin inhibits the enzyme DHODH in the pyrimidine biosynthesis pathway.



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Caption: A typical workflow for conducting a fungicide field efficacy trial.

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